

Pirimiphos-Methyl: A Technical Guide to its Chemical Structure and Functional Groups

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Compound of Interest

Compound Name: Pirimiphos-methyl

Cat. No.: B1678452

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Abstract

Pirimiphos-methyl, a broad-spectrum organophosphorus insecticide and acaricide, is a compound of significant interest in the fields of agriculture, public health, and environmental science.^[1] Its efficacy as a pesticide is attributed to its specific chemical structure and the functional groups that constitute the molecule. This technical guide provides an in-depth analysis of the chemical architecture of **pirimiphos-methyl**, including its key functional groups, and presents relevant physicochemical data. The synthesis of this compound is also briefly discussed to provide a comprehensive understanding of its chemical nature.

Chemical Identity

Pirimiphos-methyl is chemically identified as O-[2-(diethylamino)-6-methylpyrimidin-4-yl] O,O-dimethyl phosphorothioate.^[2]

| Identifier | Value |
|---------------------|--|
| IUPAC Name | O-[2-(diethylamino)-6-methylpyrimidin-4-yl] O,O-dimethyl phosphorothioate[2] |
| CAS Name | O-[2-(diethylamino)-6-methyl-4-pyrimidinyl] O,O-dimethyl phosphorothioate[2] |
| CAS Registry Number | 29232-93-7[3][4][5][6][7][8] |
| Molecular Formula | C ₁₁ H ₂₀ N ₃ O ₃ PS[3][4][5][9] |
| Molecular Weight | 305.33 g/mol [4][8] |

Chemical Structure and Functional Groups

The chemical structure of **pirimiphos-methyl** is characterized by a central pyrimidine ring, which is substituted with several key functional groups that dictate its chemical properties and biological activity.

Caption: Chemical structure of **pirimiphos-methyl** with key functional groups.

The primary functional groups present in **pirimiphos-methyl** are:

- Organothiophosphate Group:** This is the core functional group responsible for its insecticidal activity. It consists of a central phosphorus atom double-bonded to a sulfur atom (a thione) and single-bonded to three oxygen atoms. Two of the oxygen atoms are bonded to methyl groups, forming dimethyl phosphate, and the third links the phosphate group to the pyrimidine ring. Organophosphates, in general, act as inhibitors of the enzyme acetylcholinesterase.[3][9]
- Pyrimidine Ring:** This is a heterocyclic aromatic ring containing two nitrogen atoms. It serves as the backbone of the molecule to which the other functional groups are attached.
- Diethylamino Group:** An amine functional group consisting of a nitrogen atom bonded to two ethyl groups. This group is attached to the C2 position of the pyrimidine ring.
- Methyl Group:** A simple alkyl functional group (-CH₃) attached to the C6 position of the pyrimidine ring.

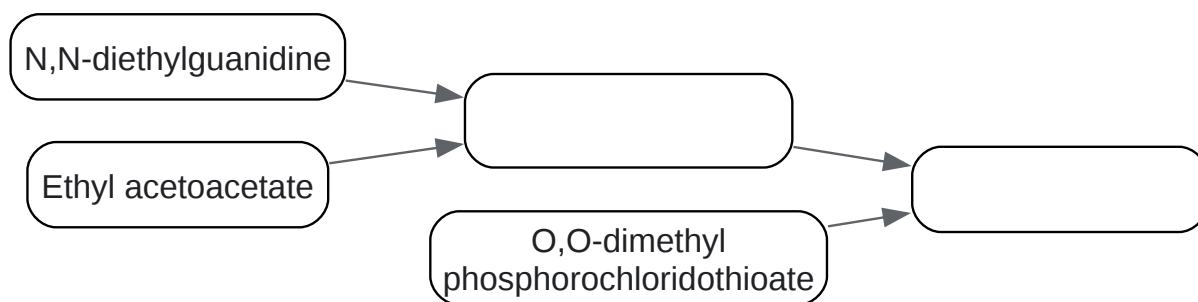
Physicochemical Properties

The physical and chemical properties of **pirimiphos-methyl** are crucial for its application and environmental fate.

| Property | Value | Reference |
|------------------|---------------------------------|-----------|
| Appearance | Straw-colored liquid | |
| Melting Point | 15–18 °C | [9][10] |
| Boiling Point | Decomposes before boiling | |
| Density | 1.157 g/mL at 20 °C | [10] |
| Water Solubility | 5.0 mg/L at 30 °C | [9] |
| Vapour Pressure | 1×10^{-4} Torr at 30°C | [10] |

Synthesis Overview

The industrial synthesis of **pirimiphos-methyl** is a two-step process.[11]



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Caption: Simplified workflow for the synthesis of **pirimiphos-methyl**.

The first step involves the reaction of N,N-diethylguanidine with ethyl acetoacetate to form the pyrimidine ring intermediate, 2-(diethylamino)-6-methylpyrimidin-4-ol.[11] In the second step,

the hydroxyl group of this pyrimidine intermediate is reacted with O,O-dimethyl phosphorochloridothioate to yield the final product, **pirimiphos-methyl**.^[11] This reaction is typically carried out in the presence of a base to neutralize the hydrogen chloride byproduct.^[11]

Conclusion

The chemical structure of **pirimiphos-methyl**, with its distinct organothiophosphate, pyrimidine, diethylamino, and methyl functional groups, is intrinsically linked to its function as a potent insecticide and acaricide. Understanding this structure and the associated physicochemical properties is fundamental for researchers and professionals involved in the development of new pesticides, the study of their environmental impact, and the management of resistance in target pest populations. The synthesis process, while relatively straightforward, provides insights into the formation of this important agrochemical.

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